

Dalazatide Technical Support Center: A Guide to Managing Batch-to-Batch Variability

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Compound of Interest

Compound Name: Dalazatide

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This technical support center provides essential guidance for users of synthetic **Dalazatide**, a potent and specific peptide inhibitor of the Kv1.3 potassium channel.^{[1][2]} Given its synthesis-based manufacturing, researchers may encounter batch-to-batch variability, which can impact experimental reproducibility and outcomes. This guide offers a structured approach to identifying, troubleshooting, and managing these variabilities through a series of frequently asked questions, detailed troubleshooting protocols, and standardized experimental procedures.

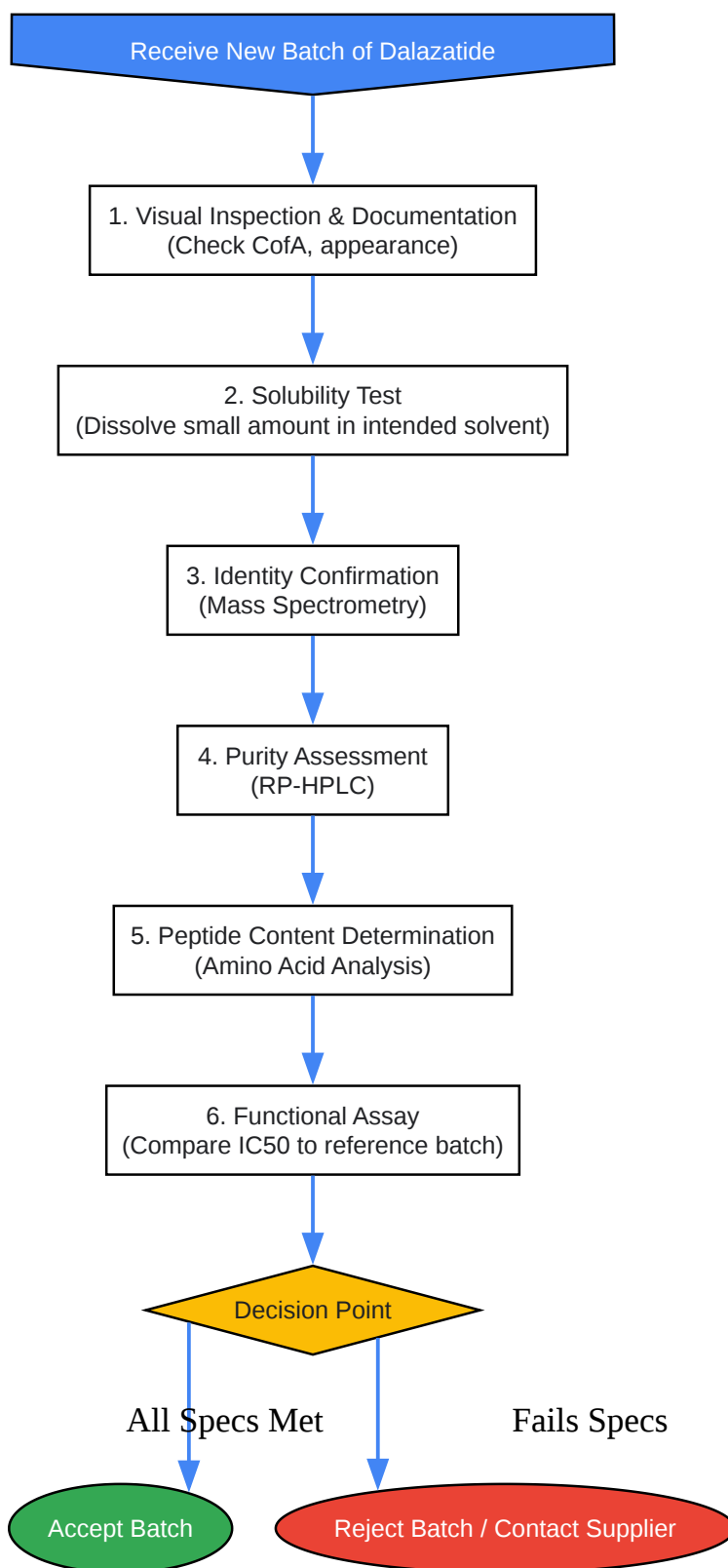
Section 1: Frequently Asked Questions (FAQs)

Q1: What is Dalazatide and what is its mechanism of action?

Dalazatide (also known as ShK-186) is a 37-amino acid synthetic peptide derived from the sea anemone *Stichodactyla helianthus*.^{[1][3]} It is a first-in-class, highly specific inhibitor of the voltage-gated potassium channel Kv1.3.^{[1][2]} These channels are highly expressed on chronically activated effector memory T-cells (TEM), which are key mediators in many autoimmune diseases.^{[1][4]}

Dalazatide's mechanism of action involves blocking the Kv1.3 channel, which is critical for maintaining the membrane potential required for sustained calcium (Ca²⁺) influx into TEM cells. By inhibiting this potassium efflux, **Dalazatide** suppresses the calcium signaling

necessary for T-cell activation, proliferation, and the production of pro-inflammatory cytokines.
[1][3][5] This targeted action allows it to modulate the autoimmune response without causing broad immunosuppression.[1]



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